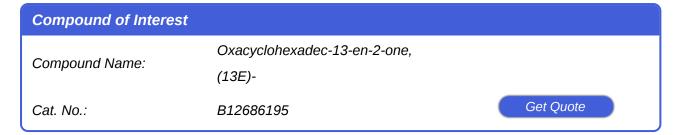


A Comprehensive Literature Review of (13E)-Oxacyclohexadec-13-en-2-one

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

(13E)-Oxacyclohexadec-13-en-2-one, a macrocyclic lactone, is a synthetic compound primarily utilized as a fragrance ingredient for its characteristic musk-like scent. As a member of the broader class of macrocyclic lactones, a group known for a wide array of biological activities, this molecule warrants a thorough examination of its chemical properties and toxicological profile. This technical guide provides a comprehensive review of the available literature on (13E)-Oxacyclohexadec-13-en-2-one, with a focus on its physicochemical characteristics, synthesis, and toxicological evaluation. The information is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and chemical safety assessment.

Physicochemical Properties

(13E)-Oxacyclohexadec-13-en-2-one is a 16-membered ring containing an ester (lactone) functional group and a carbon-carbon double bond in the E (trans) configuration.[1] Its molecular structure and properties are summarized in the table below.



Property	Value	Reference
CAS Number	4941-78-0	[2]
Molecular Formula	C15H26O2	[2]
Molecular Weight	238.37 g/mol	[1]
Appearance	Colorless to pale yellow clear liquid to solid (estimated)	[2]
Odor	Musk	[2]
Boiling Point	383.00 to 384.00 °C @ 760.00 mm Hg	[2]
Flash Point	322.00 °F (161.20 °C) (estimated)	[2]
Solubility	Soluble in alcohol; Water: 1.859 mg/L @ 25 °C (estimated)	[2]
logP (o/w)	5.060 (estimated)	[2]

Synthesis

The synthesis of (13E)-Oxacyclohexadec-13-en-2-one, like other macrocyclic lactones, can be achieved through various synthetic routes. The primary challenge in the synthesis of these molecules is the efficient formation of the large ring. While a specific, detailed experimental protocol for the synthesis of (13E)-Oxacyclohexadec-13-en-2-one is not readily available in the public domain, the literature points to Ring-Closing Metathesis (RCM) as a common and effective method for the synthesis of unsaturated macrocycles.

General Synthesis Approach: Ring-Closing Metathesis (RCM)

RCM is a powerful catalytic reaction that forms a new carbon-carbon double bond between two existing alkenes within the same molecule, leading to the formation of a cyclic compound. The general workflow for the synthesis of (13E)-Oxacyclohexadec-13-en-2-one via RCM would



involve the synthesis of a linear diene precursor containing an ester linkage, followed by cyclization using a ruthenium-based catalyst.



Click to download full resolution via product page

A generalized workflow for the synthesis of (13E)-Oxacyclohexadec-13-en-2-one via RCM.

Toxicological Profile

The safety of (13E)-Oxacyclohexadec-13-en-2-one as a fragrance ingredient has been evaluated by the Research Institute for Fragrance Materials (RIFM). The assessment, which covers a mixture of isomers including the (13E) isomer under the name "Oxacyclohexadecen-2-one", provides key toxicological data. It is important to note that the following data pertains to the isomeric mixture and not exclusively to the (13E) isomer.



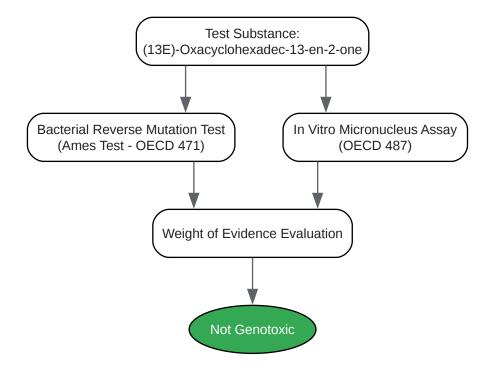
Toxicological Endpoint	Result	Reference
Genotoxicity	Not genotoxic	[1]
Repeated Dose Toxicity (Oral, 90-day)	No-Observed-Adverse-Effect Level (NOAEL) = 1000 mg/kg/day	[1]
Reproductive Toxicity	No-Observed-Adverse-Effect Level (NOAEL) = 1000 mg/kg/day	[1]
Skin Sensitization	No Expected Sensitization Induction Level (NESIL) = 7500 μg/cm²	[1]
Phototoxicity/Photoallergenicit y	Not expected to be phototoxic/photoallergenic	[1]

Experimental Protocols for Key Toxicological Assays

Detailed experimental protocols for the toxicological evaluation of (13E)-Oxacyclohexadec-13-en-2-one are not publicly available. However, the RIFM assessment would have followed internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are generalized workflows for the key toxicological assays based on OECD guidelines.

A standard battery of in vitro tests is typically used to assess the genotoxic potential of a chemical. This includes a bacterial reverse mutation test (Ames test) and an in vitro micronucleus assay.



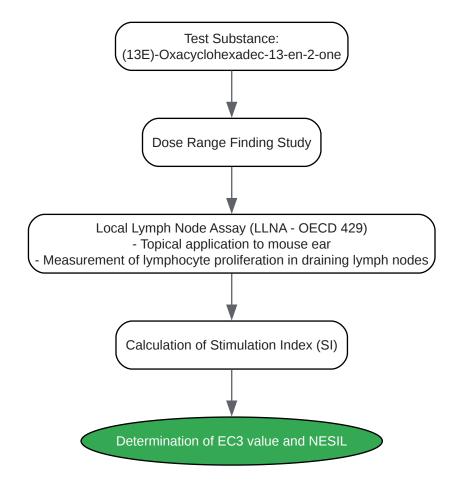


Click to download full resolution via product page

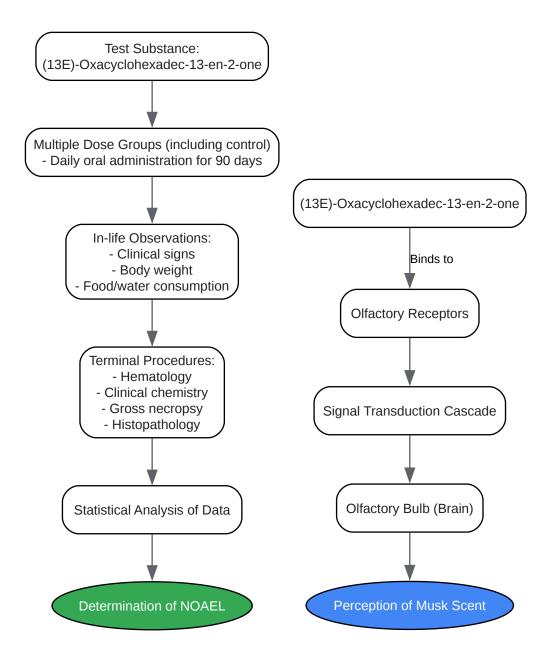
A simplified workflow for in vitro genotoxicity assessment.

The potential of a substance to cause skin sensitization is often evaluated using the Local Lymph Node Assay (LLNA).









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. Repeated dose 90-days oral toxicity study in rodents (OECD 408: 2018). IVAMI [ivami.com]
- 2. oecd.org [oecd.org]
- To cite this document: BenchChem. [A Comprehensive Literature Review of (13E)-Oxacyclohexadec-13-en-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12686195#comprehensive-literature-review-of-13e-oxacyclohexadec-13-en-2-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com